

physical properties like boiling point and solubility of 3-Heptenal

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Compound of Interest

Compound Name: 3-Heptenal

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In-Depth Technical Guide to the Physical Properties of 3-Heptenal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Heptenal**, with a focus on its boiling point and solubility. This document synthesizes available data, outlines general experimental protocols for the determination of these properties, and presents visual workflows and related biological pathways.

Physical and Chemical Properties of 3-Heptenal

3-Heptenal ($C_7H_{12}O$) is an unsaturated aldehyde. The physical properties can vary slightly between its geometric isomers, primarily the (E)- and (Z)- isomers. The data presented below is largely estimated from computational models, as detailed experimental determinations are not widely available in the literature.

Quantitative Data Summary

The following table summarizes the key physical properties of **3-Heptenal** and its (Z)-isomer.

Property	3-Heptenal (Isomer Mixture, est.)	(Z)-3-Heptenal (est.)	Data Source(s)
Molecular Formula	C ₇ H ₁₂ O	C ₇ H ₁₂ O	[1][2][3]
Molecular Weight	112.17 g/mol	112.17 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	[4][5][6][7]
Boiling Point	151.0 - 152.0 °C (at 760 mmHg)	161.0 - 162.0 °C (at 760 mmHg)	[4][5][6][7]
Melting Point	Not Available	-44.0 to -43.0 °C	[5][7]
Water Solubility	1810 mg/L (at 25 °C)	1810 mg/L (at 25 °C)	[4][5][6][7]
Solubility in Organic Solvents	Soluble in alcohol	Soluble in alcohol	[4][5][6][7]
Vapor Pressure	3.622 mmHg (at 25 °C)	3.830 mmHg (at 25 °C)	[4][5][6][7]
logP (o/w)	2.257	2.070	[4][5][6][7]

Experimental Protocols for Property Determination

While specific experimental protocols for **3-Heptenal** are not detailed in the reviewed literature, standard organic chemistry methodologies are applicable for the determination of its physical properties.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Two common methods for its determination are the distillation method and the Thiele tube method.

2.1.1 Distillation Method

This method is suitable when a relatively larger volume of the sample (typically >5 mL) is available and purification is also desired.

- Apparatus: A simple distillation apparatus consisting of a distilling flask, a condenser, a receiving flask, a thermometer, and a heat source.
- Procedure:
 - Place a measured volume of **3-Heptenal** into the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is distilling.
 - Begin heating the flask gently.
 - Record the temperature when the liquid is boiling and a steady condensation and distillation rate is observed. This stable temperature is the boiling point.
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

2.1.2 Thiele Tube Method

This microscale method is advantageous when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (e.g., a Durham tube), a capillary tube (sealed at one end), a rubber band or wire for attachment, and a heat source (Bunsen burner or oil bath).
- Procedure:
 - Add a small amount (0.5-1 mL) of **3-Heptenal** to the small test tube.
 - Place the capillary tube, with its sealed end up, into the test tube containing the sample.
 - Attach the test tube to the thermometer using a rubber band. The sample should be level with the thermometer bulb.

- Place the thermometer and attached tube into the Thiele tube, which is filled with a high-boiling point oil (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube. The shape of the tube allows for the circulation of the heating oil, ensuring uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn into the capillary tube.

Solubility Determination

The solubility of **3-Heptenal** in water can be determined by the shake-flask method, a standard OECD guideline procedure.

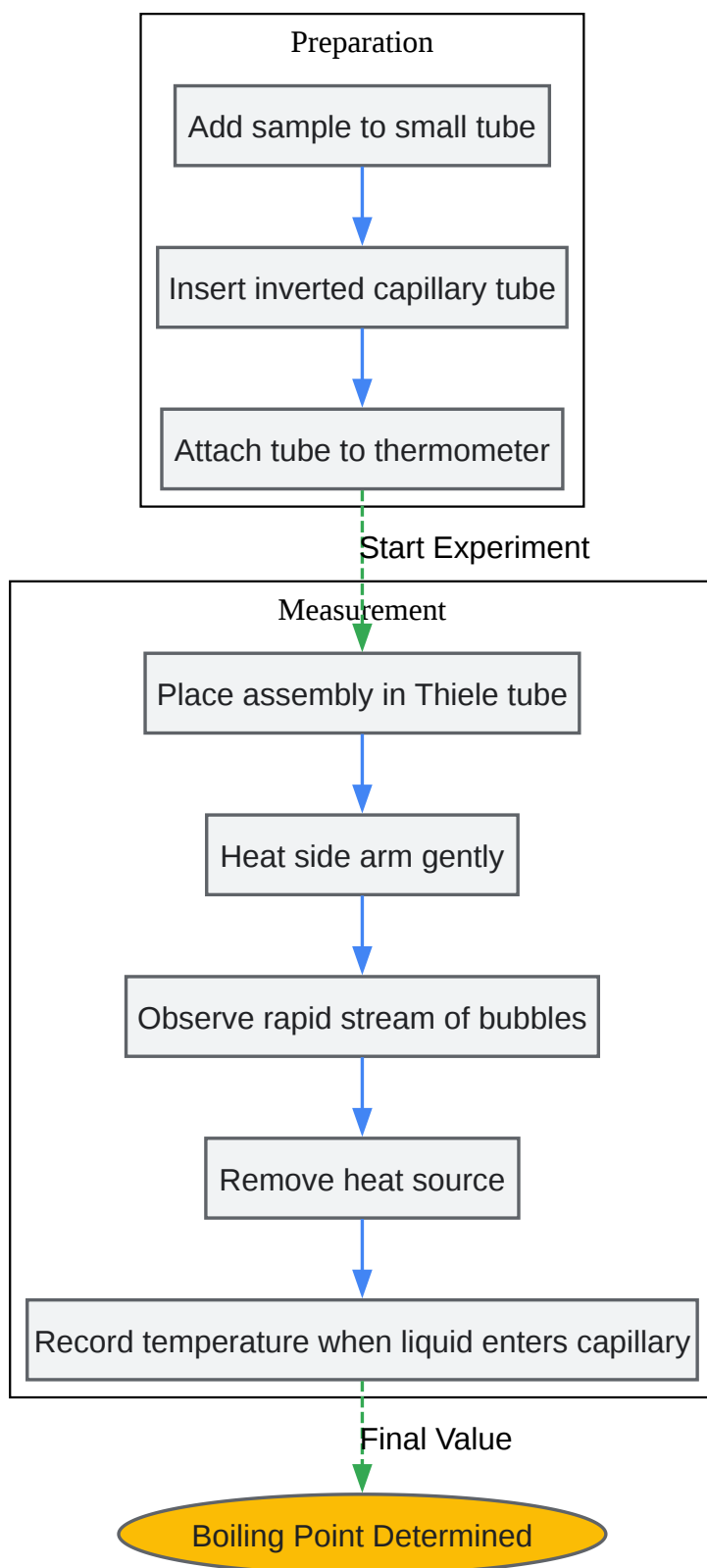
- Apparatus: A flask with a stopper, a constant temperature water bath with a shaker, and an analytical method for quantifying the concentration of **3-Heptenal** (e.g., Gas Chromatography-Mass Spectrometry, GC-MS).
- Procedure:
 - Add an excess amount of **3-Heptenal** to a known volume of water in the flask.
 - Place the flask in a constant temperature shaker bath (e.g., at 25 °C).
 - Shake the flask until equilibrium is reached (typically 24-48 hours). The excess undissolved **3-Heptenal** should be visible.
 - After equilibration, stop the shaking and allow the mixture to stand to let the undissolved aldehyde separate.

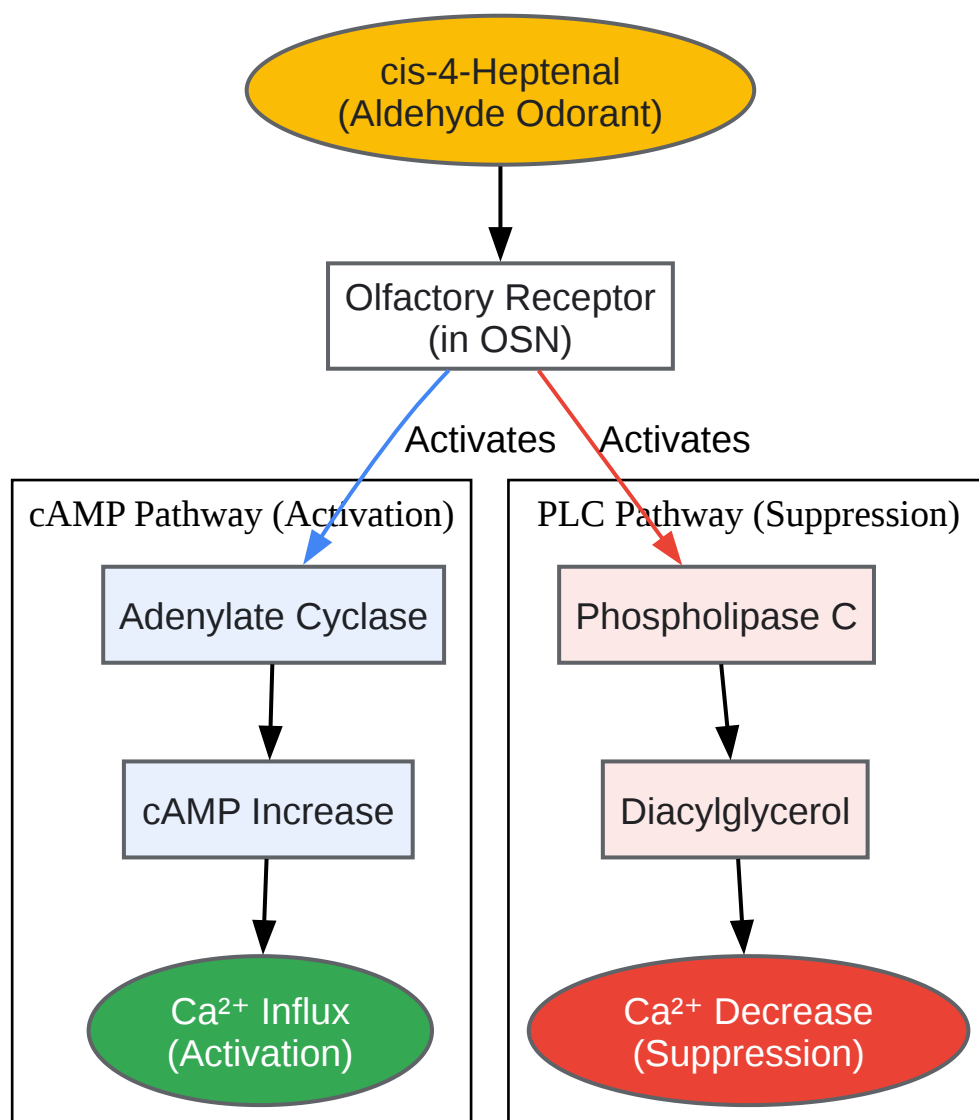
- Carefully take an aliquot from the aqueous phase, ensuring no undissolved droplets are included. Centrifugation may be necessary to separate the phases.
- Determine the concentration of **3-Heptenal** in the aqueous aliquot using a pre-calibrated analytical instrument like a GC-MS.
- The determined concentration represents the water solubility of **3-Heptenal** at that temperature.

Visualizations of Workflows and Pathways

Experimental Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for determining the boiling point of a liquid sample using the Thiele tube method.





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